

Physical and chemical properties of Deoxyflindissone

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Deoxyflindissone: A Technical Guide for Researchers

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Deoxyflindissone**, a tirucallane triterpenoid with noted cytotoxic activities. This document collates available data on its characteristics, isolation, and potential mechanisms of action to support further research and development efforts.

Chemical and Physical Properties

Deoxyflindissone is a natural product isolated from the stems and stem bark of Cornus walteri.[1] It is classified as a tirucallane triterpenoid. The compound presents as a powder and exhibits solubility in a range of organic solvents, including chloroform, dichloromethane, ethyl acetate, dimethyl sulfoxide (DMSO), and acetone.[1]

Table 1: Physical and Chemical Properties of **Deoxyflindissone**



Property	Value	Source
IUPAC Name	(5R,9R,10R,13S,14S,17S)-4,4, 10,13,14-pentamethyl-17- [(3S,5R)-5-(2-methylprop-1- enyl)oxolan-3- yl]-2,3,5,6,9,11,12,15,16,17- decahydro-1H- cyclopenta[a]phenanthren-1- one	ChemSpider
Molecular Formula	C30H46O2	ChEBI
Molecular Weight	438.69 g/mol	ChEBI
Monoisotopic Mass	438.349780 g/mol	ChEBI
Physical Description	Powder	ChemFaces
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemFaces
Natural Source	Stems and stem bark of Cornus walteri	ChemFaces

Note: Specific quantitative data for melting point, boiling point, and density are not readily available in the reviewed literature.

Spectroscopic Data

The structural elucidation of **Deoxyflindissone** has been primarily achieved through one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy, in conjunction with other spectroscopic techniques. However, detailed spectral data, including specific chemical shifts (δ) and coupling constants (J) for 1H and ^{13}C NMR, as well as comprehensive Infrared (IR) and Mass Spectrometry (MS) fragmentation data, are not extensively reported in publicly accessible literature.

Experimental Protocols Isolation of Deoxyflindissone from Cornus walteri



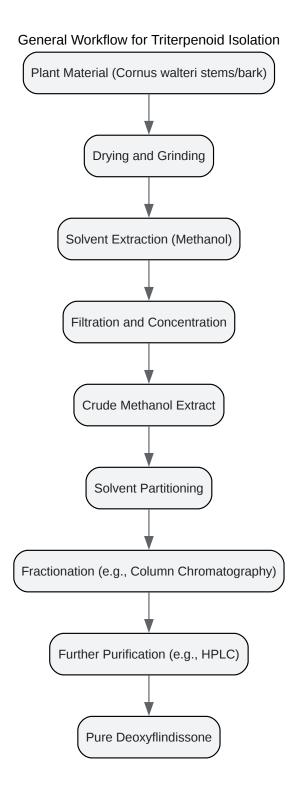




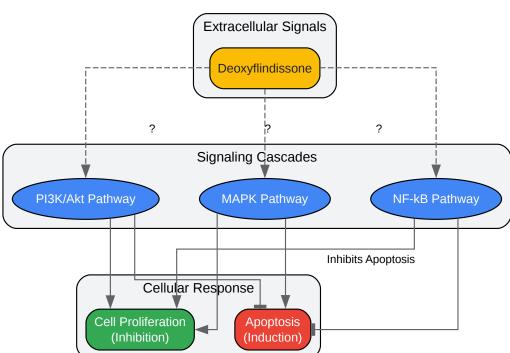
While a detailed, step-by-step protocol for the isolation of **Deoxyflindissone** is not fully detailed in the available literature, the general procedure involves the extraction of the stems and stem bark of Cornus walteri with methanol. The resulting crude extract is then subjected to further purification steps, likely involving chromatographic techniques, to yield the pure compound.

Below is a generalized workflow for the isolation of triterpenoids from plant material, which would be applicable to **Deoxyflindissone**.









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